

physical and chemical properties of propane-1-sulfonic acid

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Compound of Interest

Compound Name: 1-Propanesulfonic acid

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Propane-1-sulfonic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical and chemical properties of propane-1-sulfonic acid. The information is curated for professionals in research, scientific, and drug development fields, with a focus on delivering precise data and methodological insights.

Core Physical and Chemical Properties

Propane-1-sulfonic acid (CAS No: 5284-66-2) is an organosulfonic acid characterized by a propyl group attached to a sulfonic acid moiety.^[1] Its strong acidic nature and solubility in aqueous solutions make it a compound of interest in various chemical and pharmaceutical applications.

Quantitative Data Summary

The following table summarizes the key quantitative physical and chemical properties of propane-1-sulfonic acid.

Property	Value	Reference(s)
Molecular Formula	C ₃ H ₈ O ₃ S	[1]
Molecular Weight	124.16 g/mol	[1]
Appearance	Colorless to slightly yellow or clear brown liquid	[2]
Melting Point	8 °C	[3][4]
Boiling Point	Decomposes before boiling; rough estimate 200.95°C	[2][3]
Density	Approx. 1.25 - 1.38 g/cm ³ at 20 °C	[2][3]
Refractive Index	n _{20/D} 1.44	[3]
Solubility in Water	Highly soluble	[2]
pKa (Strongest Acidic)	-1.1 to 1.92 (Predicted)	[3][5]

Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties are outlined below. These protocols are based on standard laboratory practices and can be adapted for specific experimental setups.

Determination of Melting Point

Principle: The melting point is determined by observing the temperature at which the substance transitions from a solid to a liquid phase.

Apparatus:

- Melting point apparatus (e.g., capillary tube method)
- Capillary tubes
- Thermometer (calibrated)

- Sample of propane-1-sulfonic acid

Procedure:

- Ensure the propane-1-sulfonic acid sample is solidified by cooling it below its expected melting point (8 °C).
- Load a small amount of the solidified sample into a capillary tube.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the block slowly, at a rate of approximately 1-2 °C per minute, as the temperature approaches the expected melting point.
- Record the temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid. The range between these two temperatures is the melting point range.

Determination of Density

Principle: Density is determined by measuring the mass of a known volume of the liquid.

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance
- Temperature-controlled water bath

Procedure:

- Clean and dry the pycnometer thoroughly and determine its empty mass.
- Fill the pycnometer with propane-1-sulfonic acid, ensuring no air bubbles are trapped.
- Place the filled pycnometer in a temperature-controlled water bath set to 20 °C and allow it to equilibrate.

- Remove the pycnometer from the bath, wipe it dry, and measure its mass.
- Calculate the density using the formula: $\text{Density} = (\text{Mass of liquid}) / (\text{Volume of pycnometer})$.

Determination of Solubility in Water

Principle: A qualitative and semi-quantitative assessment of the substance's ability to dissolve in water.

Apparatus:

- Test tubes
- Vortex mixer
- Graduated pipettes
- Distilled water
- Sample of propane-1-sulfonic acid

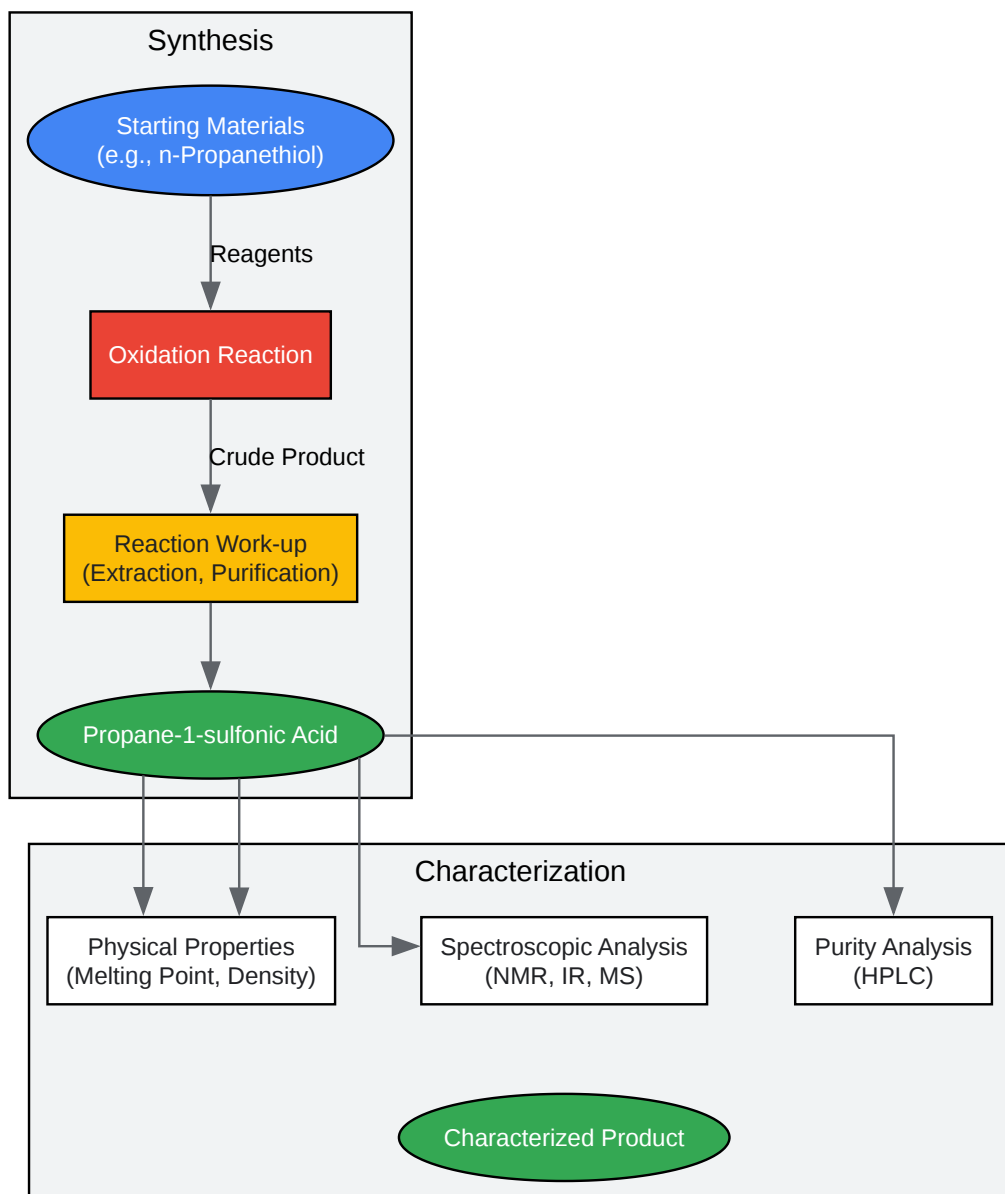
Procedure:

- Add a known volume of distilled water (e.g., 1 mL) to a test tube.
- Incrementally add small, known quantities of propane-1-sulfonic acid to the test tube.
- After each addition, vortex the mixture thoroughly to facilitate dissolution.
- Observe the solution for any signs of undissolved material (e.g., cloudiness, separate layers).
- The high solubility of propane-1-sulfonic acid means a significant amount should dissolve. The process can be continued to determine an approximate saturation point if needed.

Synthesis and Characterization Workflow

The following diagram illustrates a typical workflow for the synthesis and subsequent characterization of propane-1-sulfonic acid.

Workflow for Synthesis and Characterization of Propane-1-sulfonic Acid

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Caption: Synthesis and Characterization Workflow.

Reactivity and Stability

Propane-1-sulfonic acid is a stable compound under normal conditions.[2] However, as a strong acid, it can react with bases. It is also important to store it away from strong oxidizing agents.[2] The material is hygroscopic and should be stored in a tightly sealed container in a dry, cool, and well-ventilated area to prevent moisture absorption.[2][6]

Safety and Handling

Propane-1-sulfonic acid is classified as a corrosive substance that can cause severe skin burns and eye damage.[1][6] Therefore, appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection, must be worn when handling this chemical.[6] Work should be conducted in a well-ventilated area.[6] In case of contact, immediate first aid measures, such as rinsing the affected area with copious amounts of water, are crucial.[6] Store the compound in a locked and secure area.[6]

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Email: info@benchchem.com